

# Molecular formula and molar mass of tetrafluoroethylene

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Tetrafluoroethylene	
Cat. No.:	B6358150	Get Quote

# An In-depth Technical Guide to Tetrafluoroethylene

**Tetrafluoroethylene** (TFE) is a synthetic fluorocarbon and the monomer used for the industrial preparation of a variety of fluoropolymers, most notably poly**tetrafluoroethylene** (PTFE), widely known by the trade name Teflon.[1][2] This document provides a comprehensive overview of its molecular characteristics, synthesis, applications, and safety protocols, tailored for researchers, scientists, and professionals in drug development.

### **Molecular Formula and Molar Mass**

**Tetrafluoroethylene** is a colorless and odorless gas with the chemical formula  $C_2F_4$ .[1][2] Its structure consists of a carbon-carbon double bond with two fluorine atoms attached to each carbon ( $F_2C=CF_2$ ).[2]

Table 1: Core Properties of Tetrafluoroethylene



Property	Value
Molecular Formula	C <sub>2</sub> F <sub>4</sub> [1][3]
Molar Mass	100.016 g·mol <sup>−1</sup> [1]
Appearance	Colorless gas[1]
Odor	Odorless[1]
Density	1.519 g/cm³ at -76 °C[1]
Melting Point	-142.5 °C[1]
Boiling Point	-76.3 °C[1]

| Water Solubility | Insoluble[1] |

## **Synthesis of Tetrafluoroethylene**

The industrial production of TFE is a multi-step process that begins with chloroform.[1][3] Additionally, there are established laboratory methods for its synthesis.

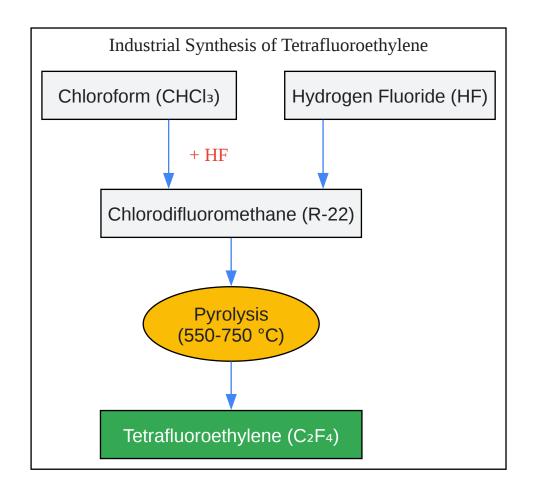
**Industrial Manufacturing Protocol** 

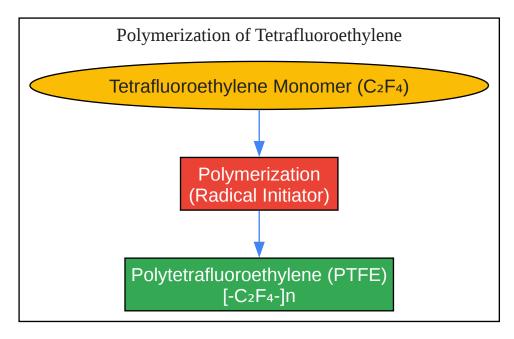
The primary commercial synthesis of **tetrafluoroethylene** involves the following key steps:

- Fluorination of Chloroform: Chloroform (CHCl<sub>3</sub>) is treated with hydrogen fluoride (HF) to produce chlorodifluoromethane (CHClF<sub>2</sub>), also known as R-22.[1][4]
- Pyrolysis of Chlorodifluoromethane: The resulting chlorodifluoromethane is then subjected to pyrolysis at high temperatures (550–750 °C), which yields tetrafluoroethylene.[1]
  Difluorocarbene serves as an intermediate in this reaction.[1]

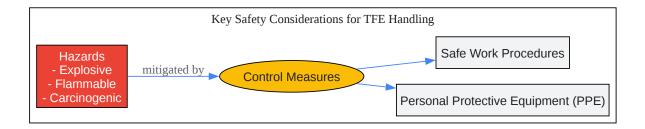
Alternatively, TFE can be prepared by the pyrolysis of fluoroform (CHF<sub>3</sub>).[1]











Click to download full resolution via product page

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. Tetrafluoroethylene Wikipedia [en.wikipedia.org]
- 2. grokipedia.com [grokipedia.com]
- 3. Tetrafluoroethylene [chemeurope.com]
- 4. Tetrafluoroethylene | Non-stick, Fluoropolymer, Polymerization | Britannica [britannica.com]
- To cite this document: BenchChem. [Molecular formula and molar mass of tetrafluoroethylene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6358150#molecular-formula-and-molar-mass-of-tetrafluoroethylene]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com